

2,6-Difluorobenzyl alcohol material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluorobenzyl alcohol

Cat. No.: B091412

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **2,6-Difluorobenzyl Alcohol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2,6-Difluorobenzyl alcohol**, tailored for professionals in research and drug development. The information is presented to ensure safe handling, storage, and emergency response.

Chemical Identification and Physical Properties

2,6-Difluorobenzyl alcohol is an aromatic compound with the chemical formula $C_7H_6F_2O$.^[1] It is recognized as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1]

Table 1: Physicochemical Properties of **2,6-Difluorobenzyl Alcohol**

Property	Value	Source
Molecular Weight	144.12 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[1][4]
Boiling Point	88 °C @ 14 torr (mmHg)	[1]
Density	1.3 g/cm ³	[1]
Refractive Index	1.50 @ 20 °C	[1]
Flash Point	88 °C	
Vapor Density	4.97	[1]

Hazard Identification and GHS Classification

2,6-Difluorobenzyl alcohol is classified as a hazardous substance. It is a combustible liquid that can cause skin and serious eye irritation, and may also cause respiratory irritation.[2][5][6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity, Oral (potential)	4	H302: Harmful if swallowed
Acute Toxicity, Dermal (potential)	4	H312: Harmful in contact with skin

Source: Aggregated GHS information from ECHA C&L Inventory as reported by PubChem.[2]

Experimental Protocols

The following protocols are generalized from standard laboratory safety procedures and should be adapted to specific laboratory conditions and risk assessments.

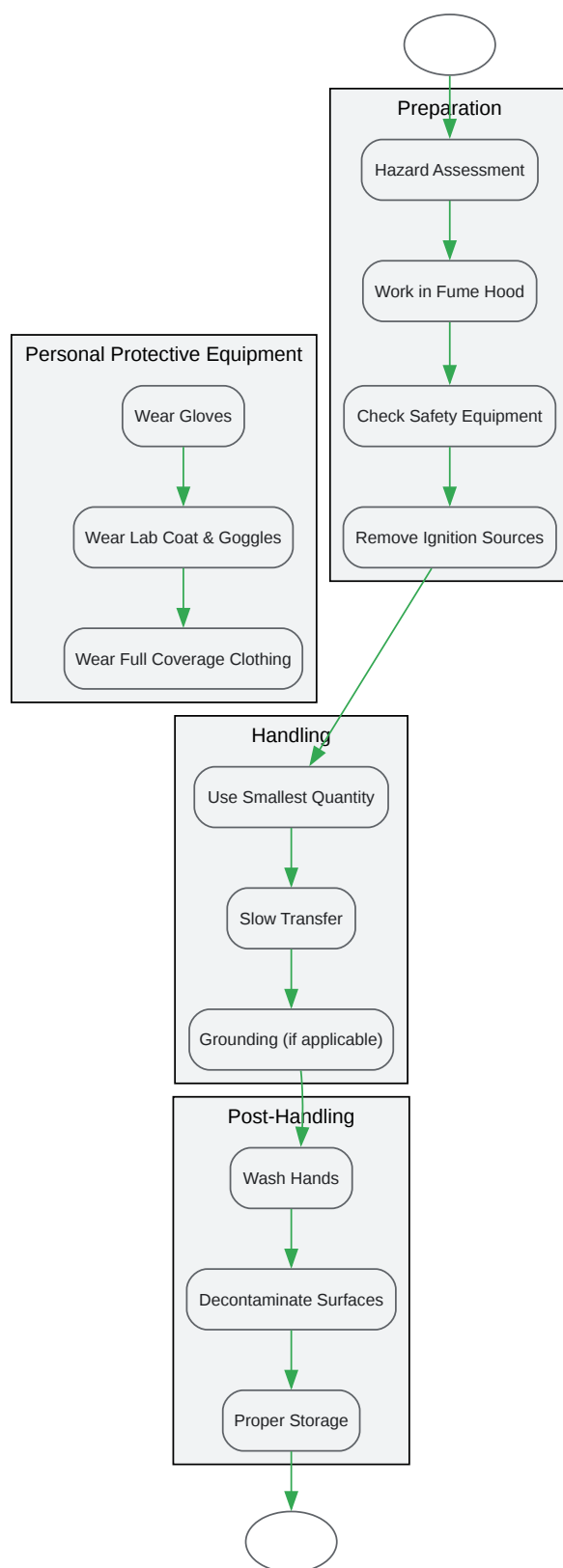
Standard Handling Protocol

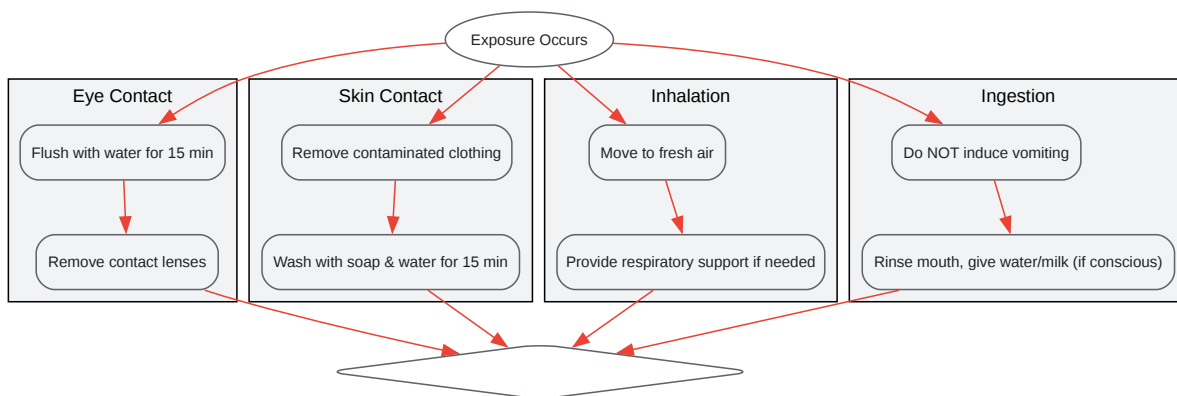
This protocol outlines the necessary steps for the safe handling of **2,6-Difluorobenzyl alcohol** in a laboratory setting.

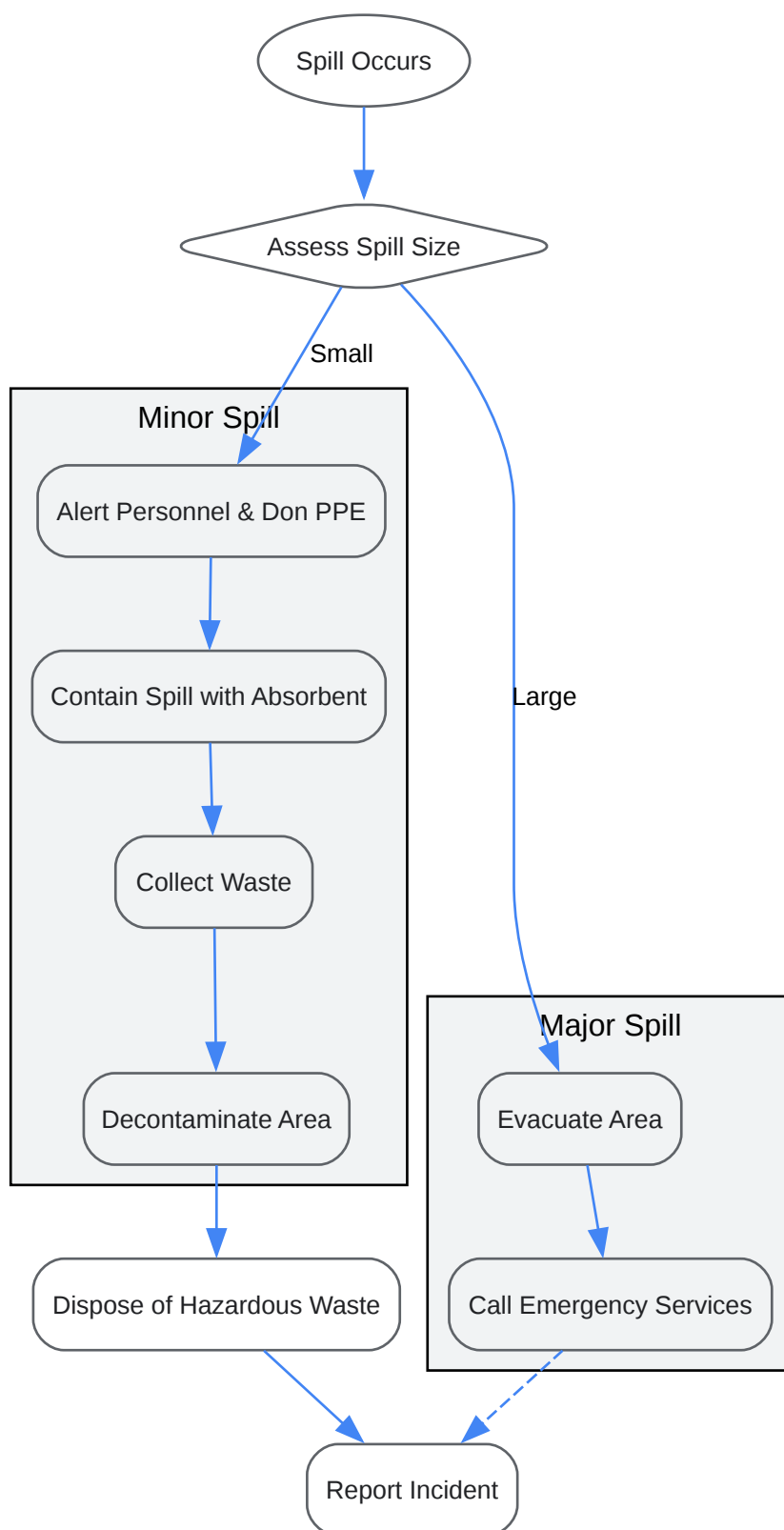
Methodology:

- Preparation and Engineering Controls:
 - Conduct a pre-work hazard assessment.
 - Work within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Ensure that a safety shower and eyewash station are readily accessible and have been tested.
 - Remove all potential ignition sources from the work area, such as open flames, hot plates, and spark-producing equipment.[\[7\]](#)[\[10\]](#)
 - Keep containers of **2,6-Difluorobenzyl alcohol** closed when not in use.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Wear appropriate chemical-resistant gloves (e.g., nitrile, minimum 4mil thickness).[\[11\]](#)
 - Wear a flame-resistant lab coat and safety goggles to protect against splashes.[\[7\]](#)[\[11\]](#)
 - Ensure clothing fully covers the arms and legs, and wear closed-toe shoes.[\[7\]](#)[\[11\]](#)
- Dispensing and Use:
 - Use the smallest practical quantity for the experiment.[\[10\]](#)
 - When transferring, do so slowly to avoid splashing.

- If transferring from a large metal container, ensure proper bonding and grounding to prevent static discharge.[\[8\]](#)[\[10\]](#)
- Clean up any small drips or spills immediately.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Decontaminate all work surfaces.
 - Properly label and store any unused **2,6-Difluorobenzyl alcohol** in a designated, well-ventilated area.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Difluorobenzyl alcohol(19064-18-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 2,6-Difluorobenzyl alcohol | C₇H₆F₂O | CID 87921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 19064-18-7 | 2,6-Difluorobenzyl alcohol - Capot Chemical [capotchem.com]
- 4. 19064-18-7 | 2,6-Difluorobenzyl alcohol - Moldb [moldb.com]
- 5. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 6. 2,6-Difluorobenzyl alcohol - Safety Data Sheet [chemicalbook.com]
- 7. SOP - Flammables and Combustibles - Bridges Lab Protocols [bridgeslab.sph.umich.edu]
- 8. ehs.stanford.edu [ehs.stanford.edu]
- 9. research.wayne.edu [research.wayne.edu]
- 10. columbiastate.edu [columbiastate.edu]
- 11. ehs.yale.edu [ehs.yale.edu]
- To cite this document: BenchChem. [2,6-Difluorobenzyl alcohol material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091412#2-6-difluorobenzyl-alcohol-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com